

Application of PhotoClick Sphingosine in Drug Discovery: A Detailed Guide

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Compound of Interest

Compound Name: *PhotoClick Sphingosine*

Cat. No.: *B15549996*

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Introduction

PhotoClick Sphingosine is a powerful bifunctional chemical probe designed for the advanced study of sphingolipid metabolism and interactions in the context of drug discovery.^{[1][2]} This synthetic analog of sphingosine incorporates two key features: a photoactivatable diazirine group and a terminal alkyne moiety for click chemistry.^{[1][3][4]} This dual functionality allows for the covalent cross-linking of **PhotoClick Sphingosine** to its interacting biomolecules upon UV irradiation and subsequent visualization or enrichment via copper-catalyzed azide-alkyne cycloaddition (CuAAC).^{[1][5]} These characteristics make it an invaluable tool for identifying novel protein targets of sphingolipid-based drugs, elucidating their mechanism of action, and visualizing their subcellular localization.^{[2][6][7]}

Key Applications in Drug Discovery:

- Target Identification and Validation: Identify the direct binding partners of sphingolipid-mimicking compounds.
- Mechanism of Action Studies: Elucidate the molecular pathways affected by drugs that modulate sphingolipid metabolism.
- Subcellular Localization Studies: Visualize the distribution of sphingolipids and their interacting proteins within the cell.

- High-Throughput Screening: Adaptable for screening compound libraries for their effects on sphingolipid-protein interactions.

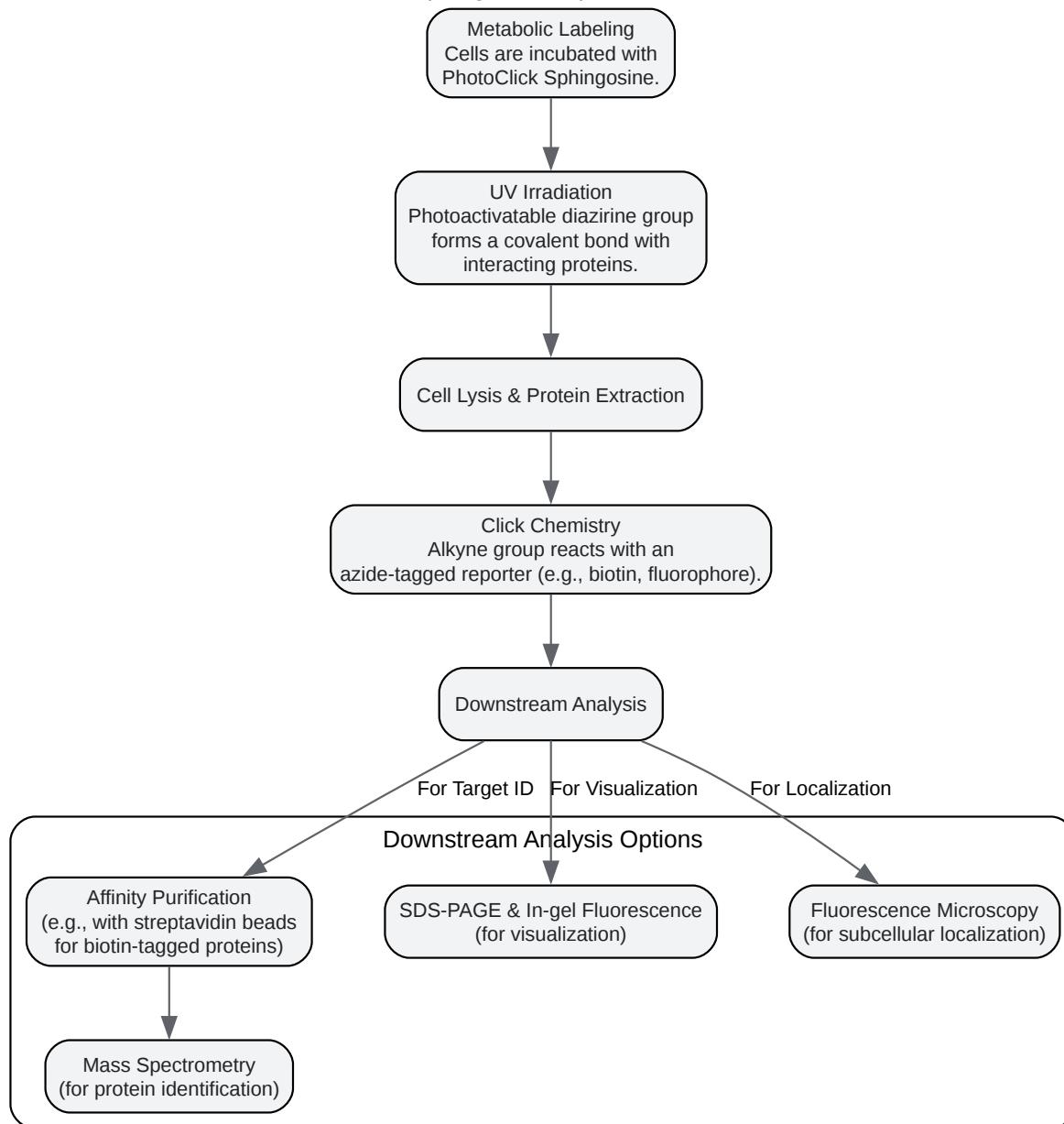
Chemical Properties of PhotoClick Sphingosine

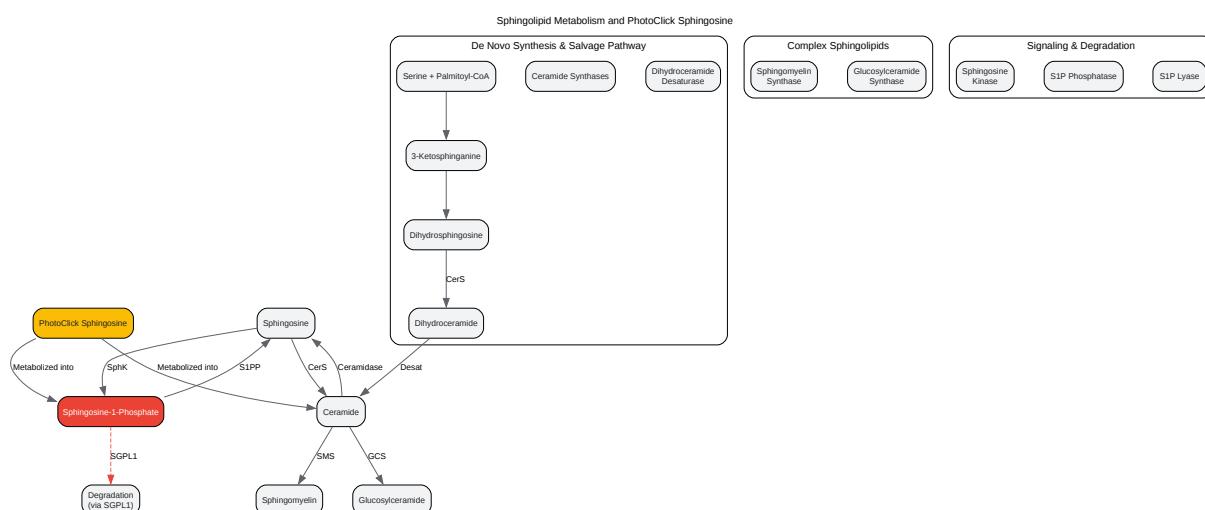
Property	Value	Reference
CAS Number	1823021-14-2	[3]
Molecular Formula	C19H33N3O2	[3]
Molecular Weight	335.5 g/mol	[3]
Purity	≥95%	[3]
Formulation	A solution in ethanol	[3]
Storage	-20°C	[3]
Stability	≥ 2 years	[3]
λ _{max}	349 nm	[3]

Mechanism of Action

PhotoClick Sphingosine is readily taken up by cells and integrated into the endogenous sphingolipid metabolic pathways.[1][2] The workflow for its application in target identification involves three main steps: metabolic labeling, photo-crosslinking, and downstream analysis via click chemistry.

PhotoClick Sphingosine Experimental Workflow





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